

Synthesis and Characterization of 3-(2-Methoxyethyl)oxolan-3-amine: A Technical Guide

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Compound of Interest

Compound Name: 3-(2-Methoxyethyl)oxolan-3-amine

Cat. No.: B13263938

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Executive Summary

The transition toward stereochemically rich, three-dimensional molecular architectures is a defining hallmark of modern drug discovery. Within this paradigm, **3-(2-Methoxyethyl)oxolan-3-amine** ([1](#)) serves as a highly privileged, spiro-like building block. Featuring a quaternary

-tertiary amine center embedded within a hydrophilic oxolane (tetrahydrofuran) ring, this molecule provides an optimal balance of structural rigidity and functional flexibility. This whitepaper outlines a robust, self-validating synthetic methodology for its preparation, designed specifically for application scientists and process chemists requiring high-fidelity diastereoselective workflows.

Rationale & Medicinal Chemistry Context

The pharmaceutical industry's shift away from planar, sp^2 -hybridized aromatic systems is driven by the "Escape from Flatland" principle. Extensive clinical data demonstrates that increasing the fraction of sp^3 -hybridized carbons (F_{sp^3}) correlates directly with improved aqueous solubility, reduced off-target promiscuity, and significantly higher clinical success rates ([2](#)).

3-(2-Methoxyethyl)oxolan-3-amine perfectly embodies this design philosophy. The oxolane core restricts conformational freedom while lowering lipophilicity (LogP) compared to

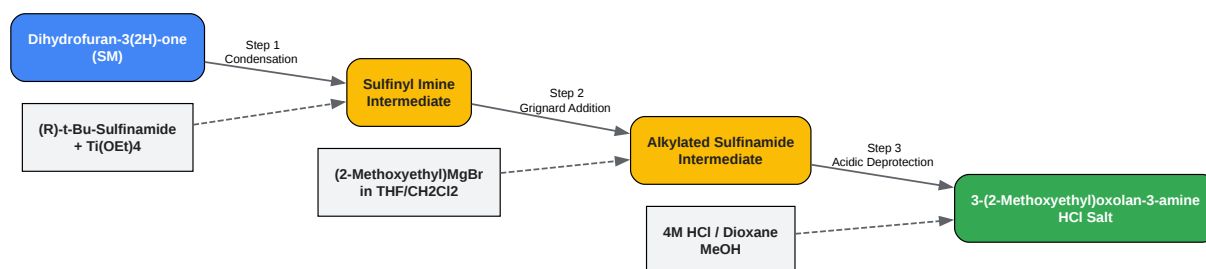
carbocyclic analogs. Furthermore, the 2-methoxyethyl appendage provides a flexible hydrogen-bond accepting vector, which is critical for optimizing topological polar surface area (tPSA) and engaging in solvent-exposed interactions within target binding pockets.

Retrosynthetic Strategy & Pathway Design

Synthesizing

-tertiary amines is notoriously challenging due to severe steric hindrance and the thermodynamic propensity of intermediate imines to undergo competitive enolization. To navigate this narrow thermodynamic corridor, we employ the highly robust Ellman auxiliary—enantiopure tert-butanefulfonamide ([3]).

This auxiliary serves a dual purpose: it acts as a powerful chiral directing group for the subsequent Grignard addition and functions as a robust protecting group to prevent over-alkylation. The retrosynthetic pathway relies on the titanium-mediated condensation of dihydrofuran-3(2H)-one, followed by the diastereoselective nucleophilic addition of (2-methoxyethyl)magnesium bromide, and concludes with an anhydrous acidic deprotection.



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Figure 1: Three-step asymmetric synthesis workflow for **3-(2-Methoxyethyl)oxolan-3-amine**.

Detailed Experimental Methodologies

Note: As application scientists, we must ensure every protocol is a self-validating system. The following methodologies include built-in analytical checkpoints to guarantee that each

transformation meets strict kinetic criteria before progression.

Step 1: Titanium-Mediated Imine Condensation

Causality: Ketones are significantly less electrophilic than aldehydes. Standard desiccants (e.g., MgSO_4) fail to drive the condensation to completion. Titanium(IV) ethoxide ($\text{Ti}(\text{OEt})_4$) is mandatory; it acts as a Lewis acid to activate the carbonyl carbon and irreversibly scavenges water to push the equilibrium forward ([3]).

Protocol:

- Charge a flame-dried, argon-purged flask with dihydrofuran-3(2H)-one (1.0 eq, 10 mmol) and (R)-tert-butanefulfonamide (1.05 eq, 10.5 mmol).
- Add anhydrous THF (20 mL) to dissolve the reagents, yielding a clear solution.
- Add $\text{Ti}(\text{OEt})_4$ (2.0 eq, 20 mmol) dropwise at room temperature. The solution will turn pale yellow.
- Heat the reaction mixture to 60 °C and stir for 12 hours.
- Self-Validation Checkpoint: Quench a 50 μL aliquot into saturated aqueous NaHCO_3 , extract with EtOAc, and analyze via LC-MS. Proceed to workup only if the starting ketone (m/z 87) is <5% area. If >5%, add 0.5 eq $\text{Ti}(\text{OEt})_4$ and stir for an additional 4 hours.
- Workup: Cool to room temperature and pour the mixture into an equal volume of saturated aqueous NaCl with vigorous stirring to precipitate titanium dioxide salts. Filter through a pad of Celite, washing with EtOAc. Concentrate the filtrate to yield the sulfinyl imine (Expected m/z: 190).

Step 2: Diastereoselective Nucleophilic Addition

Causality: The stereochemical outcome is governed by the bulky tert-butanefulfinyl group, which effectively blocks one face of the imine. Conducting the reaction at -48 °C in a mixed, partially non-coordinating solvent system ($\text{CH}_2\text{Cl}_2/\text{THF}$) stabilizes the rigid, cyclic transition state, maximizing the diastereomeric ratio (d.r.) ([3]).

Protocol:

- Dissolve the crude sulfinyl imine (1.0 eq, 10 mmol) in anhydrous CH_2Cl_2 (30 mL) and cool to $-48\text{ }^\circ\text{C}$ using a dry ice/acetonitrile bath.
- Slowly add a 1.0 M solution of (2-methoxyethyl)magnesium bromide in THF (2.0 eq, 20 mmol) down the side of the flask over 30 minutes to maintain the internal temperature.
- Stir at $-48\text{ }^\circ\text{C}$ for 4 hours, then allow to slowly warm to $0\text{ }^\circ\text{C}$ over 2 hours.
- Self-Validation Checkpoint: Analyze an aliquot by LC-MS. The imine mass (m/z 190) must be completely replaced by the alkylated product (m/z 250). ^1H NMR of the crude should confirm a d.r. of $>90:10$.
- Workup: Quench carefully with saturated aqueous NH_4Cl (20 mL) at $0\text{ }^\circ\text{C}$. Extract with CH_2Cl_2 (3 x 20 mL), dry over Na_2SO_4 , and concentrate. Purify via flash chromatography (Hexanes/EtOAc) to isolate the major diastereomer.

Step 3: Acidic Deprotection and Salt Formation

Causality: The N–S bond of the sulfinamide is highly sensitive to anhydrous acid. Using 4M HCl in dioxane cleanly cleaves this bond without risking the cleavage of the aliphatic ether (methoxyethyl group) or the oxolane ring, which could inadvertently occur if aqueous hydrobromic acid were used ([3]).

Protocol:

- Dissolve the purified sulfinamide intermediate (1.0 eq, ~ 8 mmol) in anhydrous methanol (10 mL).
- Add 4M HCl in dioxane (3.0 eq, 24 mmol) at room temperature.
- Stir for 1 hour. The reaction typically proceeds with the evolution of isobutylene gas.
- Self-Validation Checkpoint: Perform TLC (10% MeOH in CH_2Cl_2 , ninhydrin stain). The starting material should disappear entirely, and a baseline spot (the amine salt) should appear, staining deep purple.
- Workup: Concentrate the reaction mixture under reduced pressure. Triturate the resulting solid with cold diethyl ether to remove sulfinic acid byproducts, yielding **3-(2-**

Methoxyethyl)oxolan-3-amine hydrochloride as a highly pure, hygroscopic white solid.

Analytical Characterization & Quantitative Data

Thorough characterization is required to confirm the successful formation of the quaternary center and the structural integrity of the oxolane ring. The expected analytical parameters for the synthesized hydrochloride salt are summarized below.

Table 1: Quantitative Analytical Data for **3-(2-Methoxyethyl)oxolan-3-amine** HCl

Analytical Method	Target Parameter	Expected Result / Specification
¹ H NMR (400 MHz, D ₂ O)	Oxolane C2 protons	~3.90 - 4.10 ppm (m, 2H)
¹ H NMR (400 MHz, D ₂ O)	Methoxy (-OCH ₃)	~3.35 ppm (s, 3H)
¹³ C NMR (100 MHz, D ₂ O)	Quaternary C3	~65.5 ppm
HRMS (ESI+)	[M+H] ⁺	Calc for C ₇ H ₁₆ NO ₂ : 146.1176, Found: 146.1180
HPLC Purity	Area % (210 nm)	> 98.0% (Self-validation threshold)
Diastereomeric Excess	Chiral HPLC	> 99% ee (Post-crystallization)

References

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Sources

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